

An In-depth Technical Guide to the Physicochemical Properties of 2,6-Dibromoaniline

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Compound of Interest

Compound Name: 2,6-Dibromoaniline

Cat. No.: B042060

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This technical guide provides a comprehensive overview of the melting and boiling points of **2,6-Dibromoaniline**, a key intermediate in various organic syntheses. The document outlines its core physicochemical properties, details the experimental protocols for their determination, and illustrates a common synthetic pathway.

Physicochemical Data of 2,6-Dibromoaniline

2,6-Dibromoaniline (CAS No: 608-30-0) is a crystalline solid that appears as white to pale yellow or gray crystalline powder or colorless long needle-like crystals.^{[1][2]} Its key physical properties are summarized in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C ₆ H ₅ Br ₂ N	[1][3]
Molecular Weight	250.92 g/mol	[1][4]
Melting Point	80-82 °C (lit.)	[1][3][5]
87-88 °C (recrystallized)	[1][6]	
Boiling Point	262-264 °C (lit.)	[1][3][5]
Density	1.9318 g/cm ³ (rough estimate)	[1]
Solubility	Insoluble in water; Soluble in chloroform, methanol, benzene, ether, and ethanol.[1]	

Experimental Protocols

Accurate determination of melting and boiling points is crucial for verifying the purity and identity of a compound. The following are detailed methodologies for these measurements.

Melting Point Determination (Capillary Method)

The melting point of **2,6-Dibromoaniline** can be accurately determined using the capillary tube method with a melting point apparatus (e.g., Mel-Temp or similar).[7][8]

Apparatus and Materials:

- Melting point apparatus
- Capillary tubes (sealed at one end)
- Dry, powdered sample of **2,6-Dibromoaniline**
- Thermometer
- Mortar and pestle (optional, for powdering the sample)

Procedure:

- **Sample Preparation:** Ensure the **2,6-Dibromoaniline** sample is completely dry and finely powdered.[8][9] Introduce a small amount of the powdered sample into the open end of a capillary tube.[8] Pack the sample into the sealed end of the tube by tapping the tube gently or by dropping it through a long glass tube.[8] The packed sample height should be approximately 1-2 mm.[10]
- **Apparatus Setup:** Place the capillary tube containing the sample into the sample holder of the melting point apparatus.[8]
- **Heating:** Begin heating the apparatus. For an unknown sample, a rapid initial heating can be used to determine an approximate melting range.[7] For a known substance like **2,6-Dibromoaniline**, set the initial temperature to about 15-20°C below the expected melting point (i.e., around 60-65°C).[8]
- **Measurement:** As the temperature approaches the expected melting point, reduce the heating rate to about 1-2°C per minute to ensure thermal equilibrium between the sample and the thermometer.[7][8]
- **Observation:** Observe the sample through the magnifying lens. Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample becomes a clear liquid (the end of the melting range).[7][11] A pure sample will typically exhibit a sharp melting range of 0.5-1.0°C.[7]

Boiling Point Determination (Thiele Tube Method)

The Thiele tube method is a convenient technique for determining the boiling point of a small quantity of liquid.[12][13] Since **2,6-Dibromoaniline** is a solid at room temperature, it must first be melted to perform this measurement.

Apparatus and Materials:

- Thiele tube filled with mineral oil
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)

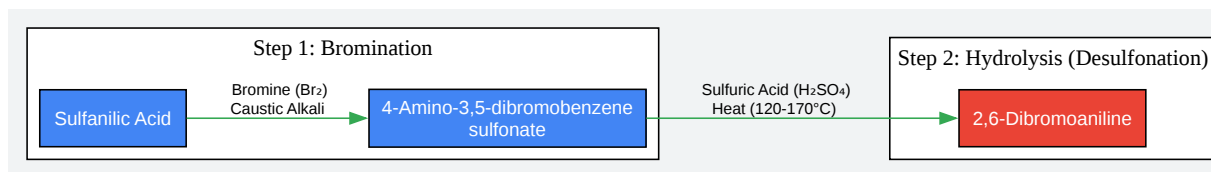
- Thermometer
- Rubber band or thread
- Heat source (e.g., Bunsen burner)

Procedure:

- **Sample Preparation:** Place a small amount of **2,6-Dibromoaniline** into the small test tube and gently heat it until it melts.
- **Assembly:** Attach the test tube containing the molten sample to a thermometer using a rubber band or thread, ensuring the bottom of the test tube is aligned with the thermometer bulb.[\[13\]](#)[\[14\]](#)
- **Capillary Insertion:** Place a capillary tube, with its sealed end facing upwards, into the molten sample within the test tube.[\[12\]](#)[\[14\]](#)
- **Heating:** Immerse the assembly into the Thiele tube, ensuring the sample is below the oil level and the open arm of the Thiele tube is not pointing towards anyone.[\[14\]](#) Gently heat the side arm of the Thiele tube with a heat source. The shape of the tube facilitates the circulation of the oil, ensuring uniform heating.[\[14\]](#)
- **Observation:** As the liquid heats up, air trapped in the capillary tube will expand and exit as a slow stream of bubbles. Continue gentle heating until a rapid and continuous stream of bubbles emerges from the capillary tube's open end.[\[13\]](#)[\[14\]](#)
- **Measurement:** Remove the heat source and allow the apparatus to cool slowly. The stream of bubbles will slow down and eventually stop. The boiling point is the temperature at which the liquid just begins to enter the capillary tube.[\[14\]](#)

Synthetic Pathway Visualization

2,6-Dibromoaniline is an important intermediate in the synthesis of more complex molecules.[\[15\]](#) One common method for its preparation involves the bromination of sulfanilic acid, followed by a hydrolysis (desulfonation) step to remove the sulfonic acid group.[\[6\]](#)[\[15\]](#)



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Caption: Synthesis workflow for **2,6-Dibromoaniline** from Sulfanilic Acid.

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